

Technical Support Center: Enhancing CIGS Solar Cell Efficiency via Sodium Doping

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Compound of Interest

Compound Name: *Copper;indium*

CAS No.: *12053-87-1*

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This technical support center provides researchers, scientists, and professionals in drug development with troubleshooting guidance and frequently asked questions concerning the improvement of Copper Indium Gallium Selenide (CIGS) solar cell efficiency through sodium (Na) doping.

Troubleshooting Guide

This guide addresses common issues encountered during the sodium doping process in CIGS solar cell fabrication.

Issue	Possible Cause	Recommended Solution
<p>Low open-circuit voltage (Voc) and fill factor (FF)</p>	<p>Insufficient sodium incorporation.</p>	<p>Increase the amount of sodium supplied. This can be achieved by using a soda-lime glass (SLG) substrate without a diffusion barrier, increasing the thickness of the NaF precursor layer, or employing a post-deposition treatment with NaF. [1] It has been shown that Na incorporation increases carrier concentration, which can improve the Voc.[2]</p>
<p>Non-uniform sodium distribution.</p>	<p>Optimize the annealing temperature and duration after NaF deposition to ensure uniform diffusion throughout the CIGS layer. Characterization with techniques like Secondary Ion Mass Spectrometry (SIMS) can verify Na distribution.[3]</p>	
<p>Poor adhesion of the CIGS layer, leading to flaking</p>	<p>Excessive sodium concentration.</p>	<p>Reduce the thickness of the NaF precursor layer. An excessive amount of NaF can lead to poor adhesion between the CIGS and Molybdenum (Mo) layers.[4][5]</p>
<p>Inconsistent device performance across samples</p>	<p>Variation in sodium diffusion from the SLG substrate.</p>	<p>The microstructure of the Mo back contact can influence Na diffusion. Controlling the sputtering pressure during Mo deposition can help achieve more consistent Na diffusion. [6] Alternatively, using a Na-</p>

free substrate with a dedicated NaF layer provides more precise control over the sodium content.

Presence of impurities. Ensure a clean deposition environment. Impurities like iron (Fe) from stainless-steel substrates can be detrimental to cell performance. A diffusion barrier might be necessary.^[3]

Low short-circuit current density (Jsc)

High recombination rates at grain boundaries.

Ensure adequate sodium is present to passivate grain boundary defects. Sodium has been shown to reduce carrier recombination at these boundaries.^{[1][7]}

Formation of undesirable secondary phases.

Excessive sodium can lead to the formation of Na-Se compounds at the CIGS/Mo interface, which can be detrimental.^[8] Optimize the sodium concentration to avoid this.

"Roll-over" in the J-V curve

Presence of an electronic barrier.

This may be related to non-optimal sodium distribution.^[9] Re-evaluate the sodium doping strategy to ensure a uniform profile.

Frequently Asked Questions (FAQs)

Q1: What are the primary benefits of sodium doping in CIGS solar cells?

Sodium incorporation into the CIGS absorber layer offers several key advantages that contribute to higher solar cell efficiency:

- **Increased Carrier Concentration:** Sodium doping increases the net hole concentration in the CIGS layer, which leads to a higher open-circuit voltage (Voc) and fill factor (FF).[\[1\]](#)[\[2\]](#)[\[10\]](#)
- **Grain Boundary Passivation:** Sodium segregates at the grain boundaries, passivating donor-like defects. This reduces charge carrier recombination at these interfaces, improving current density and the fill factor.[\[6\]](#)[\[7\]](#)[\[11\]](#)
- **Improved Crystallinity:** Optimal sodium supply can lead to improved grain size and crystallinity of the CIGS film.[\[12\]](#)
- **Reduced Defect Density:** Sodium has been shown to reduce the density of certain defects within the CIGS bulk, leading to lower non-radiative recombination losses.[\[12\]](#)[\[13\]](#)

Q2: How does sodium get incorporated into the CIGS layer?

There are several methods to introduce sodium into the CIGS absorber:

- **Diffusion from Soda-Lime Glass (SLG) Substrate:** This is a common method where sodium naturally diffuses from the SLG substrate through the Molybdenum (Mo) back contact into the CIGS layer during the high-temperature deposition process.[\[1\]](#)
- **NaF Precursor Deposition:** A thin layer of Sodium Fluoride (NaF) can be deposited on the Mo back contact before the CIGS deposition.[\[1\]](#)
- **NaF Post-Deposition Treatment (PDT):** A thin layer of NaF is deposited on the CIGS absorber layer after its growth, followed by an annealing step to facilitate diffusion.[\[1\]](#)[\[13\]](#)[\[14\]](#)
- **Co-evaporation:** Sodium compounds, such as NaF or Na₂Se, can be co-evaporated along with Copper, Indium, Gallium, and Selenium during the CIGS deposition.[\[15\]](#)
- **Sodium-Doped Mo Target:** Using a Mo target doped with sodium for sputtering the back contact can also serve as a sodium source.[\[15\]](#)

Q3: What is the optimal amount of sodium for CIGS solar cells?

The optimal sodium concentration is a critical parameter and can vary depending on the CIGS deposition process and other device parameters. While insufficient sodium leads to poor

performance due to high defect densities, excessive sodium can also be detrimental.^{[5][12]} High concentrations can cause poor adhesion of the CIGS film and may lead to the formation of undesirable secondary phases.^{[4][5]} Therefore, the sodium supply must be carefully optimized for a given fabrication process.

Q4: Can other alkali metals be used for doping CIGS solar cells?

Yes, other alkali metals like potassium (K), rubidium (Rb), and cesium (Cs) have also been shown to improve CIGS solar cell performance, sometimes even surpassing the effects of sodium.^{[2][16]} Heavier alkali elements may lead to better passivation of grain boundaries.^[16]

Experimental Protocols

Protocol 1: Sodium Doping via NaF Precursor Layer

This protocol describes the introduction of sodium using a NaF layer deposited prior to the CIGS absorber growth.

- **Substrate Preparation:** Begin with a clean substrate, for instance, a soda-lime glass (SLG) substrate with a Silicon Oxide (SiO_x) diffusion barrier if precise control over sodium from the glass is desired.^[1]
- **Back Contact Deposition:** Deposit a Molybdenum (Mo) back contact layer onto the substrate via DC magnetron sputtering. The pressure during sputtering can influence the Mo microstructure and subsequent Na diffusion.^[6]
- **NaF Deposition:** Deposit a thin layer of NaF onto the Mo back contact. The thickness of this layer is critical and typically ranges from 5 to 15 nm.^{[1][4]} This can be done via thermal evaporation.
- **CIGS Absorber Deposition:** Deposit the Cu(In,Ga)Se₂ absorber layer on top of the NaF/Mo stack using a co-evaporation or sputtering process at elevated temperatures (e.g., above 500°C). During this step, sodium will diffuse from the NaF layer into the growing CIGS film.^[1]
- **Device Completion:** Proceed with the deposition of the buffer layer (e.g., CdS or ZnS), transparent conducting oxide (TCO) window layer, and metal grids to complete the solar cell device.^[1]

Protocol 2: Sodium Doping via NaF Post-Deposition Treatment (PDT)

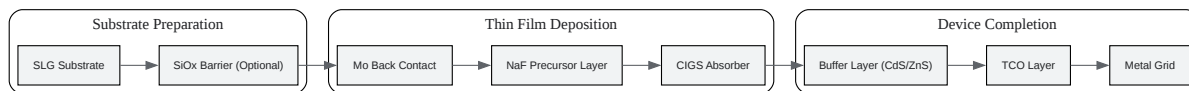
This protocol outlines the introduction of sodium after the CIGS absorber has been grown.

- **Substrate and CIGS Deposition:** Prepare the substrate and deposit the Mo back contact and CIGS absorber layer as described in steps 1, 2, and 4 of Protocol 1. For this method, a sodium-free substrate is often used to isolate the effects of the PDT.
- **NaF Deposition:** After the CIGS deposition and cooling of the sample, deposit a thin layer of NaF onto the CIGS surface.
- **Annealing:** Anneal the sample in a controlled atmosphere (e.g., under a selenium atmosphere) to facilitate the diffusion of sodium from the NaF layer into the CIGS absorber. Annealing temperatures can range from 110 to 400°C.[13]
- **Device Completion:** After the annealing step, proceed with the deposition of the buffer layer, TCO, and metal grids.

Quantitative Data Summary

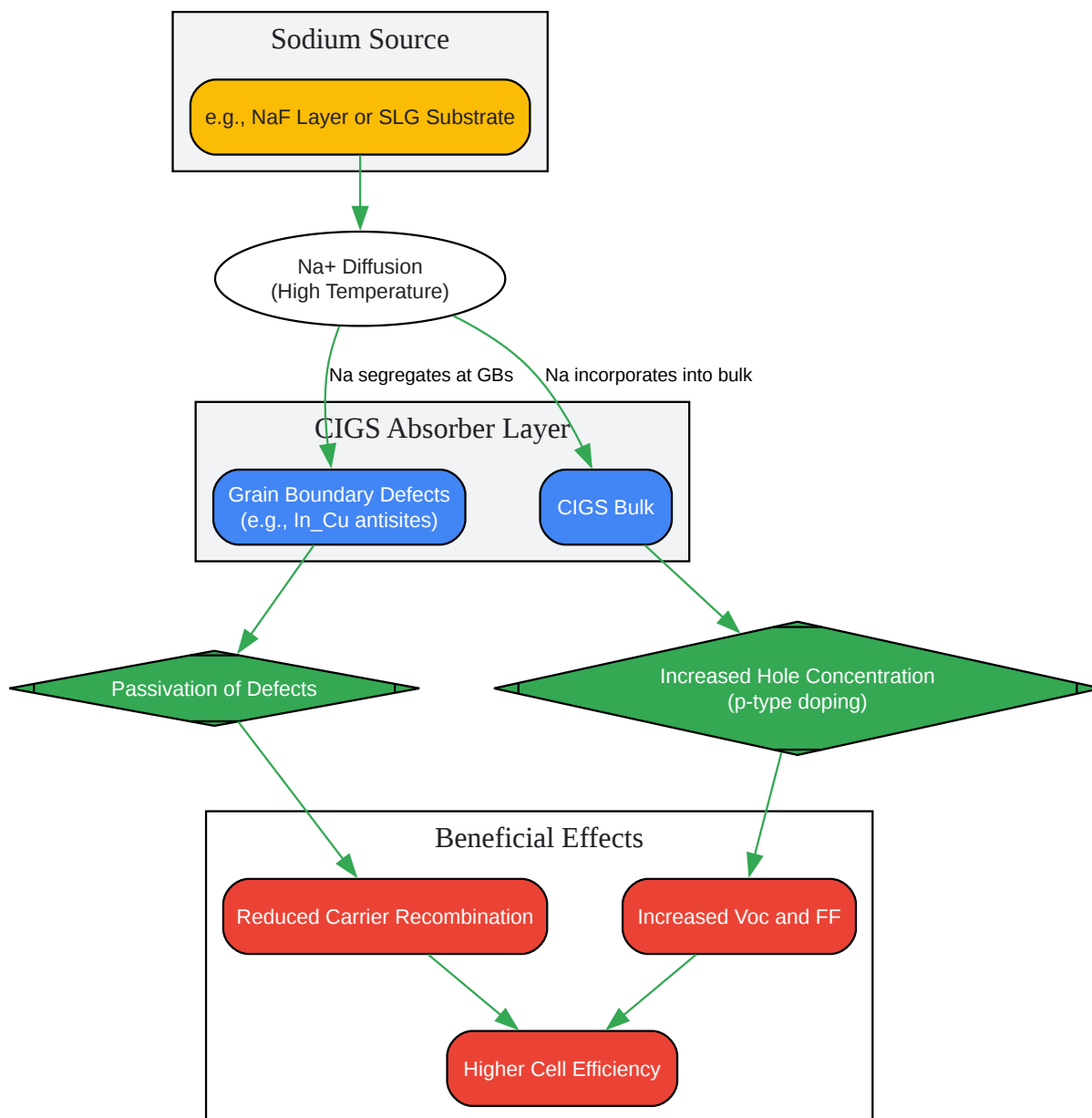
Sodium Doping Method	Key Findings	Performance Metrics	Reference
NaF Post-Deposition Treatment	Enhanced cell efficiency up to 14% with both CdS and ZnS buffer layers.	Voc and FF were largely improved.	[1]
NaF Pre-deposition (5 nm NaF on SiOx/SLG)	Achieved comparable performance to Na diffusion from SLG alone.	Efficiency increased with low Na content, but degraded with thick NaF due to poor adhesion.	[4]
NaF Post-Deposition Treatment (varied temperature)	A maximum conversion efficiency of 11.9% was achieved with a PDT temperature of 300°C.	Na-treated devices showed lower defect density and improved Voc.	[13]
NaF Pre-treatment (varied duration)	A 10.5 nm thick NaF pretreatment resulted in an efficiency of 16.7%.	Voc improved from 645 mV to 694 mV, and FF increased from 70.2% to 74.3%.	[15]
Na-doped targets (7.5% Na)	Achieved a power conversion efficiency of 17.26%, an improvement of nearly 63% over non-doped devices.	Promoted textured growth, larger grain sizes, and increased carrier lifetime.	[17]
NaCl thermal evaporation	Doubled device performance from 5% to 10%.	Led to significantly larger CIGS grains and improved carrier collection.	

Visualizations



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Caption: Experimental workflow for sodium doping using a NaF precursor layer.



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Caption: Mechanism of CIGS solar cell efficiency improvement by sodium doping.

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